

(R)-3-Chloropyrrolidine hydrochloride safety data sheet SDS

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-3-Chloropyrrolidine hydrochloride
CAS No.: 1072227-55-4; 1354009-92-9
Cat. No.: B2805296

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **(R)-3-Chloropyrrolidine Hydrochloride**

Introduction

(R)-3-Chloropyrrolidine hydrochloride is a chiral heterocyclic building block of significant interest to the pharmaceutical and chemical industries. Its defined stereochemistry and reactive sites make it a valuable intermediate in the synthesis of complex molecular targets, including enzyme inhibitors and novel therapeutic agents.[1] Given its role in research and development, a comprehensive understanding of its safety profile and handling requirements is paramount for the protection of laboratory personnel.

This guide serves as a technical resource for researchers, scientists, and drug development professionals. It moves beyond a standard Safety Data Sheet (SDS) to provide in-depth, field-proven insights into the safe handling, storage, and disposal of this compound. The information herein has been synthesized from authoritative safety data for structurally related compounds to provide a robust and cautious framework. The core principle of this guide is that every

protocol must be a self-validating system, ensuring safety through a deep understanding of the material's chemical nature.

Hazard Identification and GHS Classification

(R)-3-Chloropyrrolidine hydrochloride is a corrosive and irritant solid.[2] The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion. The hydrochloride salt form can make it hygroscopic, meaning it can absorb moisture from the air.[3][4] Upon decomposition, particularly under thermal stress, it can release hazardous gases such as carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride (HCl).[3][5]

The causality behind its hazardous nature lies in its reactivity. As a corrosive agent, it can cause chemical burns upon contact with skin and severe, potentially irreversible damage to the eyes.[2] If inhaled, the fine particles can irritate the respiratory system.[5]

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3][5][6]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[5][6][7]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[6]
Specific Target Organ Toxicity	Category 3 (Respiratory)	H335: May cause respiratory irritation.[3][8]

Comprehensive First-Aid Protocols

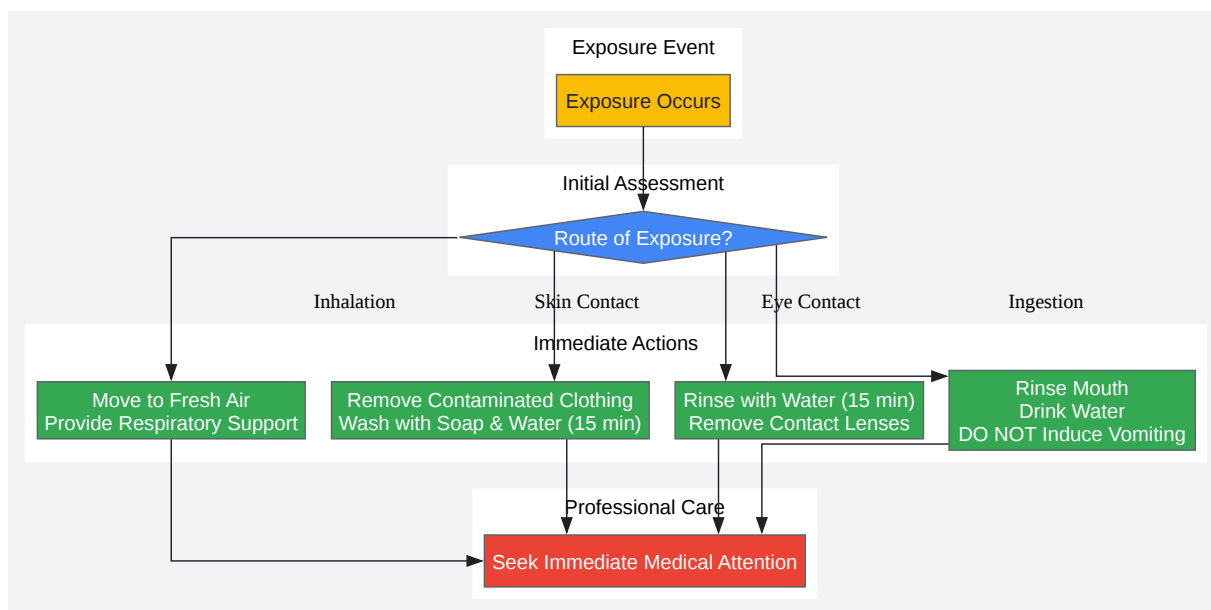
Immediate and appropriate first aid is critical to mitigate injury following an exposure. The following protocols are designed for rapid response.

Step-by-Step First-Aid Measures

- Eye Contact:
 - Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete rinsing of the eye and lid surfaces.[2][5][7]

- Remove contact lenses if present and easy to do so. Continue rinsing.[2][5][7]
- Causality: The extended flushing time is crucial to ensure the complete removal of all solid particles and to dilute the chemical, minimizing corrosive damage to the cornea.
- Seek immediate medical attention from an ophthalmologist.
- Skin Contact:
 - Immediately remove all contaminated clothing, including shoes.[2]
 - Wash the affected skin area with plenty of soap and water for at least 15 minutes.[5][7]
 - Causality: Prompt removal of contaminated clothing prevents prolonged contact. Thorough washing is necessary to remove the chemical from the skin surface.
 - If skin irritation occurs or persists, seek medical attention.[5][7]
- Inhalation:
 - Move the individual to fresh air immediately.[2][5][7]
 - If the person is not breathing, give artificial respiration. If breathing is difficult, administer oxygen.[2]
 - Causality: Removing the individual from the contaminated area is the first priority. Providing respiratory support is critical if the person's breathing is compromised.
 - Seek immediate medical attention.[2]
- Ingestion:
 - Do NOT induce vomiting.[2]
 - Rinse the mouth thoroughly with water.[2][3] Have the person drink plenty of water to dilute the substance.[2]
 - Causality: Inducing vomiting can cause a second wave of damage to the esophagus and mouth from the corrosive material. Dilution is the safest immediate action.

- Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[9]



[Click to download full resolution via product page](#)

Caption: First-aid response workflow for exposure incidents.

Engineering Controls, PPE, and Handling

A multi-layered approach to safety, combining engineering controls, personal protective equipment (PPE), and standardized handling procedures, is essential.

Engineering Controls

The primary engineering control is to handle **(R)-3-Chloropyrrolidine hydrochloride** within a certified chemical fume hood. This contains dust and vapors, preventing inhalation. The work area must be equipped with an easily accessible eyewash station and a safety shower.[2][10]

Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist; it is a system designed to provide a barrier against the specific hazards of the chemical.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and airborne dust particles. Standard safety glasses are insufficient.[2]
Skin Protection	Nitrile gloves (or other chemically resistant gloves). A flame-retardant lab coat.	Prevents direct skin contact. Contaminated gloves should be disposed of immediately.[2][6]
Respiratory Protection	NIOSH/MSHA-approved respirator with appropriate dust/mist filter.	Required when handling large quantities or when engineering controls are insufficient to keep exposure below limits.[2][10]

Standard Handling Protocol

- Preparation: Don all required PPE before entering the handling area. Ensure the fume hood is functioning correctly.
- Weighing: Conduct all weighing operations on a tared weigh boat within the fume hood to contain any dust.
- Transfer: Use a spatula to carefully transfer the solid. Avoid scooping actions that could generate airborne dust.

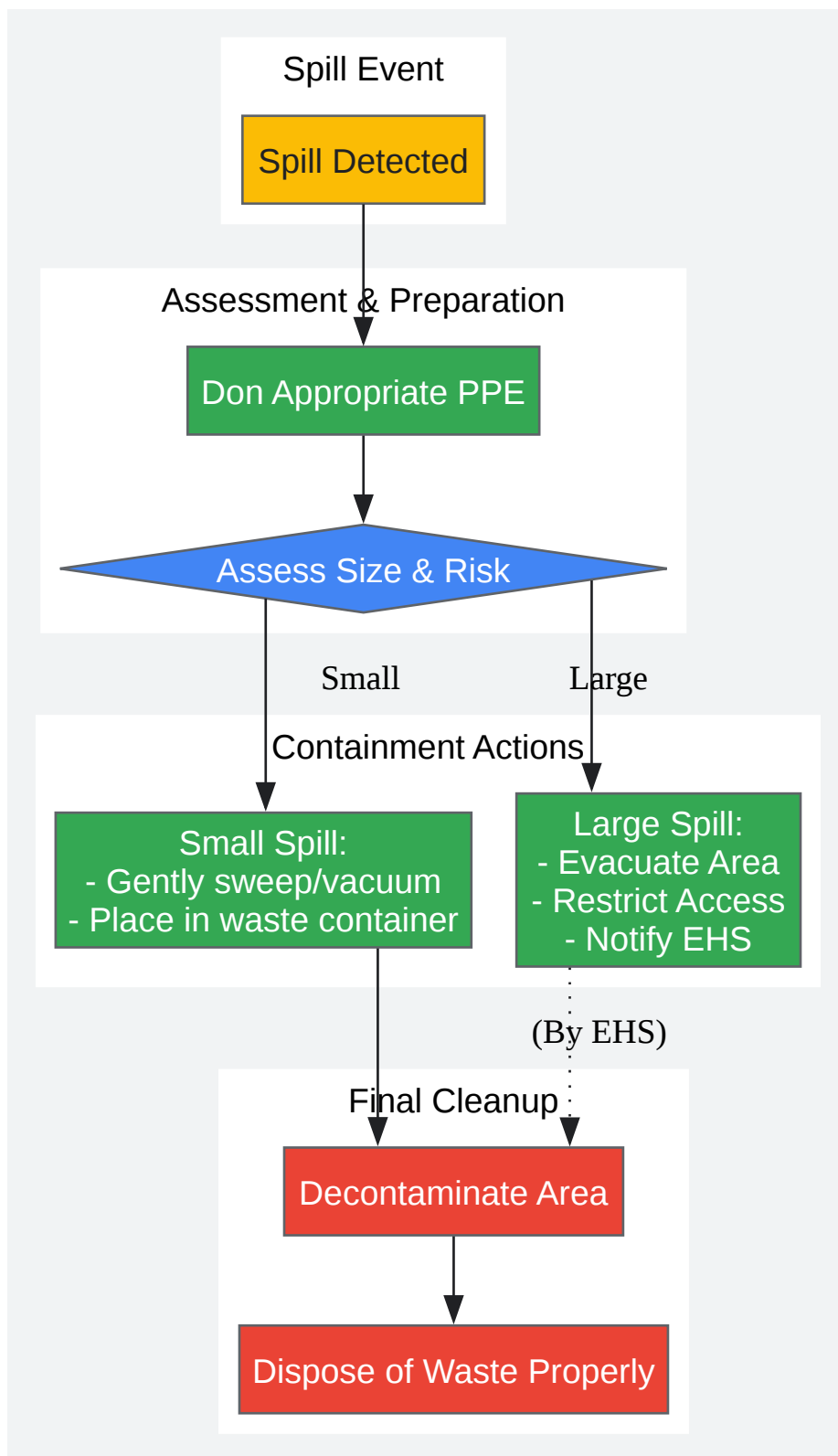
- **Dissolution:** If making a solution, add the solid slowly to the solvent with stirring to control any exothermic reactions.
- **Cleanup:** After handling, decontaminate the work surface and any equipment used.
- **Doffing PPE:** Remove PPE in the correct order (gloves first) to avoid cross-contamination. Wash hands thoroughly with soap and water after work.^[2]

Accidental Release and Spill Containment

Prompt and correct response to a spill can prevent a minor incident from escalating.

Step-by-Step Spill Protocol

- **Small Spill (Solid):**
 - Ensure proper PPE is worn.
 - Gently sweep or vacuum up the material, avoiding dust generation.^{[3][10]} Place it into a suitable, labeled container for hazardous waste disposal.^{[3][4]}
 - Wipe the spill area with a wet cloth or paper towel to remove any remaining residue, and place the cleaning materials in the waste container.
 - Decontaminate the area.
- **Large Spill:**
 - Evacuate the immediate area and restrict access.^[10]
 - Notify your institution's Environmental Health & Safety (EHS) department immediately.
 - Increase ventilation to the area if it is safe to do so.
 - Do not attempt to clean up a large spill without proper training and equipment.



[Click to download full resolution via product page](#)

Caption: Workflow for accidental spill response.

Fire and Explosion Hazard Data

While not highly flammable, **(R)-3-Chloropyrrolidine hydrochloride** is a combustible solid.

Parameter	Data
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), water spray, or alcohol-resistant foam.[10]
Unsuitable Extinguishing Media	Heavy hose streams may spread the material. [10]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x), Hydrogen chloride gas. [3][5]
Fire-Fighting Instructions	Evacuate the area. Firefighters must wear full protective gear and self-contained breathing apparatus (SCBA).[3][10] Approach the fire from upwind to avoid hazardous vapors.[10]

Storage, Stability, and Incompatibilities

Proper storage is crucial for maintaining the compound's integrity and ensuring safety.

- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4][7] Due to its hygroscopic nature, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended to prevent degradation from moisture.[5][7]
- **Chemical Stability:** The product is generally stable under recommended storage conditions. However, it may decompose if heated.[10]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.[2][3][5][7] These materials can cause vigorous and potentially hazardous reactions.

Disposal Considerations

(R)-3-Chloropyrrolidine hydrochloride and its containers must be disposed of as hazardous waste.

- Waste Classification: This chemical waste must be classified as hazardous.[4]
- Disposal Method: Do not dispose of it down the drain or in regular trash.[4] All waste material should be collected in a designated, properly labeled, and sealed container.
- Professional Disposal: Arrange for disposal through a licensed chemical waste management company.[11] This ensures compliance with all local, regional, and national hazardous waste regulations.[2][4][6] For unused or expired materials in their original packaging, follow institutional guidelines, which may involve a chemical surplus program or disposal via EHS. [12]

References

- Fisher Scientific. (2012, May 07).
- Greenbook.net. (2004, December 3).
- MilliporeSigma. (2025, November 06). Safety Data Sheet for (±)-3-Chloro-1,2-propanediol.
- Fisher Scientific. (2011, August 18). Safety Data Sheet for (R)-3-Aminopyrrolidine dihydrochloride.
- CymitQuimica. 3-Chloropyrrolidine hydrochloride.
- ChemicalBook. (R)-3-Chloro-pyrrolidine hydrochloride.
- Fisher Scientific. (2011, November 15). Safety Data Sheet for (R)-3-Pyrrolidinol hydrochloride.
- Fisher Scientific. Safety Data Sheet for N-(2-Chloroethyl)pyrrolidine hydrochloride.
- ThermoFisher Scientific. (2025, September 16). Safety Data Sheet for N-(2-Chloroethyl)pyrrolidine hydrochloride.
- Ossila. (R)-(-)-3-Fluoropyrrolidine hydrochloride.
- Pharmacopoeia. (2013, July 04). Safety data sheet for Triprolidine hydrochloride.
- Jubilant Ingrevia Limited.
- MilliporeSigma. (2025, November 06). Safety Data Sheet for Copper(II)
- UNODC. Guidelines for the Safe Handling and Disposal of Chemicals Used in the Illicit Manufacture of Drugs.
- U.S. Food and Drug Administration. (2024, October 31). Drug Disposal: Dispose "Non-Flush List" Medicine in Trash.
- Durham Tech. (2019, November 14).
- University of Nebraska Medical Center. Hazardous Material Fact Sheet: Controlled Substance Disposal – Rx Destroyer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. ossila.com](https://ossila.com) [ossila.com]
- [2. fishersci.com](https://fishersci.com) [fishersci.com]
- [3. fishersci.com](https://fishersci.com) [fishersci.com]
- [4. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [5. fishersci.com](https://fishersci.com) [fishersci.com]
- [6. pharmacopoeia.com](https://pharmacopoeia.com) [pharmacopoeia.com]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. jubilantingrevia.com](https://jubilantingrevia.com) [jubilantingrevia.com]
- [9. durhamtech.edu](https://durhamtech.edu) [durhamtech.edu]
- [10. assets.greenbook.net](https://assets.greenbook.net) [assets.greenbook.net]
- [11. syntheticdrugs.unodc.org](https://syntheticdrugs.unodc.org) [syntheticdrugs.unodc.org]
- [12. unmc.edu](https://unmc.edu) [unmc.edu]
- To cite this document: BenchChem. [(R)-3-Chloropyrrolidine hydrochloride safety data sheet SDS]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2805296/docs#r-3-chloropyrrolidine-hydrochloride-safety-data-sheet-sds\]](https://www.benchchem.com/product/b2805296/docs#r-3-chloropyrrolidine-hydrochloride-safety-data-sheet-sds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)